

Molecular structure and weight of 2-Chloro-3-fluoropyridine 1-oxide.

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Compound of Interest

Compound Name: 2-Chloro-3-fluoropyridine 1-oxide

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An In-depth Technical Guide to 2-Chloro-3-fluoropyridine 1-oxide

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **2-Chloro-3-fluoropyridine 1-oxide**. This compound serves as a valuable intermediate in the development of pharmaceuticals and agrochemicals.^[1] The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Properties

2-Chloro-3-fluoropyridine 1-oxide is a pyridine derivative characterized by the presence of a chlorine atom at the 2-position, a fluorine atom at the 3-position, and an N-oxide functional group.^[1] The N-oxide group, where the nitrogen atom of the pyridine ring is bonded to an oxygen atom, imparts unique chemical reactivity to the molecule.^[1]

Below is a diagram illustrating the molecular structure of **2-Chloro-3-fluoropyridine 1-oxide**.

Caption: Molecular structure of **2-Chloro-3-fluoropyridine 1-oxide**.

Physicochemical Data

A summary of the key quantitative data for **2-Chloro-3-fluoropyridine 1-oxide** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	85386-94-3	[1] [2] [3]
Molecular Formula	C ₅ H ₃ ClFNO	[1] [2] [3]
Molecular Weight	147.53 g/mol	[1] [2]
Exact Mass	146.988724 u	[2]
Density	1.4 ± 0.1 g/cm ³	[2]
Boiling Point	317.1 ± 22.0 °C at 760 mmHg	[1] [2]
Flash Point	145.6 ± 22.3 °C	[1] [2]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[2]
pKa	-1.34 ± 0.10 (Predicted)	[1]
LogP	-0.44	[2]

Experimental Protocols

Synthesis of 2-Chloro-3-fluoropyridine 1-oxide

The synthesis of **2-Chloro-3-fluoropyridine 1-oxide** is typically achieved through the oxidation of 2-chloro-3-fluoropyridine. The following protocol is based on established methods.[\[4\]](#)

Materials:

- 2-chloro-3-fluoropyridine
- 30% Hydrogen peroxide
- Acetic acid
- Saturated sodium bisulfite solution
- Potassium carbonate
- Ethyl acetate

- Anhydrous magnesium sulfate
- Silica gel
- Methanol (MeOH)
- Chloroform (CHCl₃)

Procedure:

- A mixture of 2-chloro-3-fluoropyridine (11.8 g, 0.10 mol) and 11.4 ml of 30% hydrogen peroxide in 70 ml of acetic acid is prepared.[4]
- The reaction mixture is stirred at 75°C for 4 hours.[4]
- Over the next 24 hours, three additional 5 ml portions of 30% hydrogen peroxide are added to the mixture.[4]
- Following the additions of hydrogen peroxide, 3 ml of a saturated sodium bisulfite solution is added.[4]
- The reaction mixture is then concentrated to approximately 25 ml under reduced pressure at a temperature of 55°-60°C.[4]
- The concentrated mixture is diluted with 30 ml of water and then made basic with the addition of potassium carbonate.[4]
- The crude N-oxide product is extracted into ethyl acetate.[4]
- The organic extract is dried over anhydrous magnesium sulfate, filtered, and then concentrated under reduced pressure.[4]
- Purification of the crude product is performed by chromatography over silica gel, eluting with a 2% MeOH-98% CHCl₃ (v/v) mixture to yield **2-chloro-3-fluoropyridine 1-oxide** as a liquid. [4]

The following diagram illustrates the experimental workflow for the synthesis of **2-Chloro-3-fluoropyridine 1-oxide**.



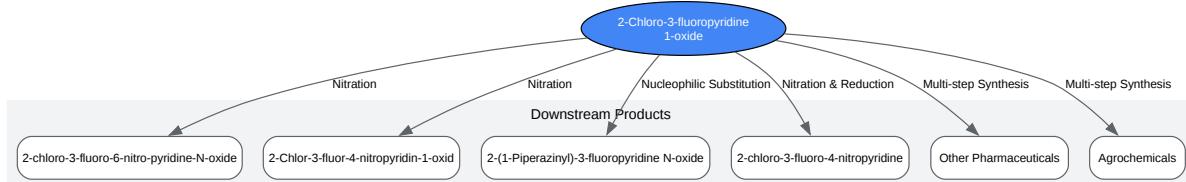
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Caption: Experimental workflow for the synthesis of **2-Chloro-3-fluoropyridine 1-oxide**.

Role as a Synthetic Intermediate

2-Chloro-3-fluoropyridine 1-oxide is a key building block in organic synthesis, particularly for the production of more complex molecules with potential applications in the pharmaceutical and agrochemical industries.^[1] Its substituted pyridine N-oxide structure allows for a variety of chemical transformations, making it a versatile precursor for the synthesis of a range of downstream products.

The diagram below illustrates the role of **2-Chloro-3-fluoropyridine 1-oxide** as a central intermediate in the synthesis of various chemical compounds.



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Caption: Role of **2-Chloro-3-fluoropyridine 1-oxide** as a synthetic intermediate.

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